

2-(2-Chlorophenyl)ethanol safety and handling precautions

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Compound of Interest

Compound Name: 2-(2-Chlorophenyl)ethanol

Cat. No.: B108356

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An In-depth Technical Guide to the Safe Handling of **2-(2-Chlorophenyl)ethanol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling protocols for **2-(2-Chlorophenyl)ethanol** (CAS RN: 19819-95-5), a key building block in pharmaceutical and chemical synthesis. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research outcomes. This document synthesizes technical data from authoritative sources to provide a field-proven framework for risk mitigation.

Chemical and Physical Properties

2-(2-Chlorophenyl)ethanol, also known as 2-Chlorophenethyl Alcohol, is a substituted aromatic alcohol.^{[1][2]} A clear understanding of its physical and chemical properties is fundamental to its safe handling.

Property	Value
CAS Number	19819-95-5 ^[1]
Molecular Formula	C ₈ H ₉ ClO ^[1]
Molecular Weight	156.61 g/mol ^[3]
Synonyms	2-Chlorophenethyl Alcohol ^{[1][2]}

Hazard Identification and Toxicological Profile

2-(2-Chlorophenyl)ethanol is classified as a hazardous substance. The primary hazards are skin and eye irritation.[\[1\]](#)

GHS Hazard Classification:

- Skin Irritation: Category 2[\[1\]](#)
- Serious Eye Irritation: Category 2A[\[1\]](#)

Signal Word: Warning[\[1\]](#)

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)

Precautionary Statements:

- Prevention:
 - P264: Wash hands and face thoroughly after handling.[\[1\]](#)[\[4\]](#)
 - P280: Wear protective gloves, eye protection.[\[1\]](#)[\[2\]](#)
- Response:
 - P302 + P352: IF ON SKIN: Wash with plenty of water.[\[1\]](#)[\[2\]](#)
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)[\[2\]](#)
 - P332 + P313: If skin irritation occurs: Get medical advice/attention.[\[1\]](#)[\[2\]](#)
 - P337 + P313: If eye irritation persists: Get medical advice/attention.[\[1\]](#)[\[2\]](#)
 - P362 + P364: Take off contaminated clothing and wash it before reuse.[\[1\]](#)[\[2\]](#)

While specific quantitative toxicological data for **2-(2-Chlorophenyl)ethanol** is not readily available in the provided search results, the hazard classifications indicate a clear potential for local tissue damage upon direct contact. The causality behind these classifications lies in the chemical's ability to disrupt the lipid bilayers of skin and eye cells, leading to an inflammatory response.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential, beginning with robust engineering controls and supplemented by appropriate PPE.

Engineering Controls:

- Ventilation: All handling of **2-(2-Chlorophenyl)ethanol** should be performed in a well-ventilated area.^[1] A certified chemical fume hood is the preferred engineering control to minimize inhalation exposure to any vapors or mists that may be generated.^[5]
- Safety Shower and Eyewash Station: An easily accessible and fully functional safety shower and eyewash station are mandatory in any laboratory where this chemical is handled.^[5]

Personal Protective Equipment (PPE):

The selection of PPE must be based on a thorough risk assessment of the specific procedures being undertaken.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety glasses with side shields or goggles. A face shield may be necessary for splash hazards.	Must comply with OSHA 29 CFR 1910.133 or EN 166 standards. [4]
Skin	Chemical-resistant gloves (e.g., nitrile) and a lab coat.	Gloves must be inspected before use and disposed of properly after handling. [6] [7] Protective clothing should be worn to prevent skin contact. [8]
Respiratory	A vapor respirator may be required if handling large quantities or if ventilation is inadequate.	Follow local and national regulations for respirator use. [1]

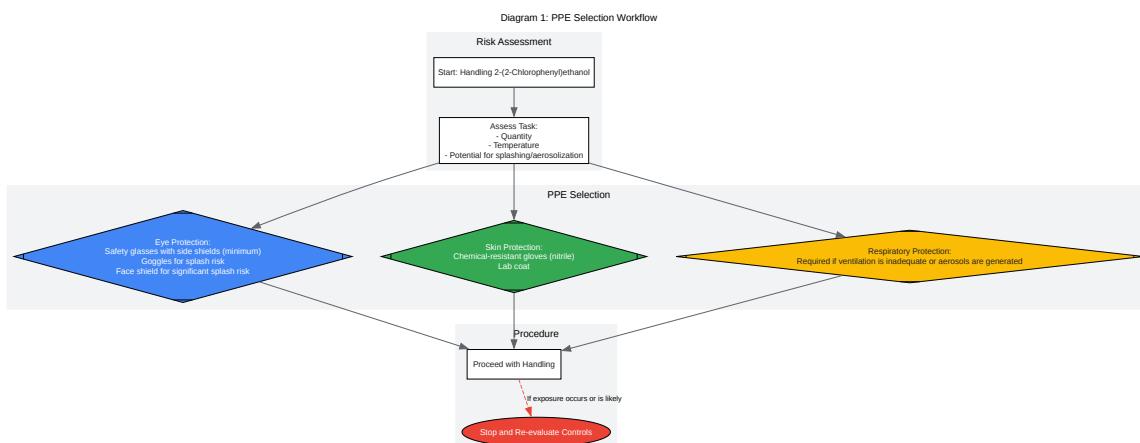
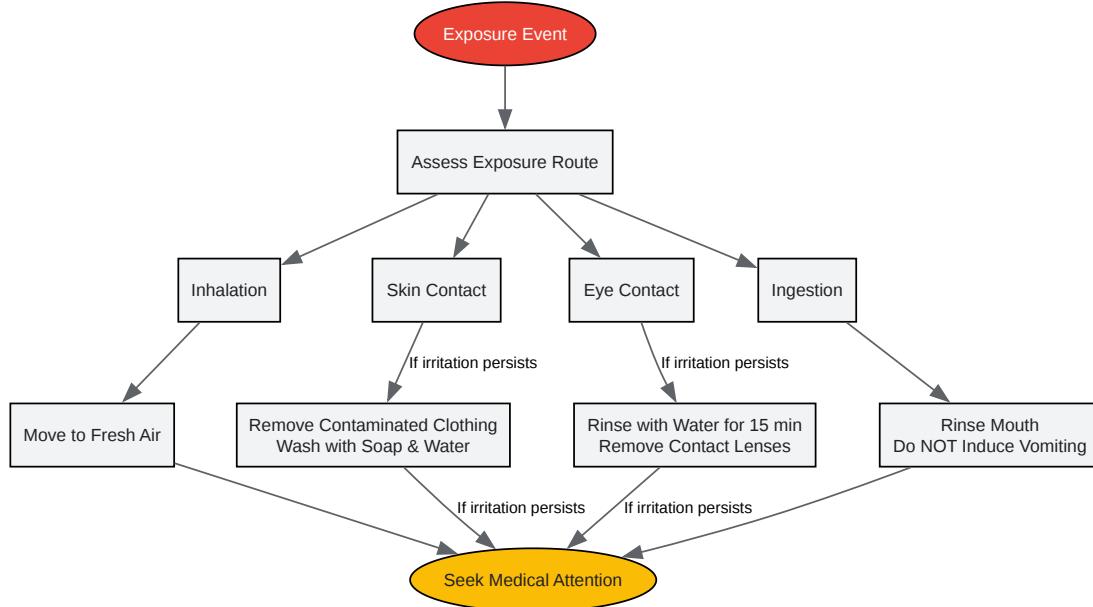


Diagram 2: Emergency Response Flowchart

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